

Acequinocyl Application Notes and Protocols for Ornamental Plants

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Compound of Interest

Compound Name: Acequinocyl

Cat. No.: B1664961

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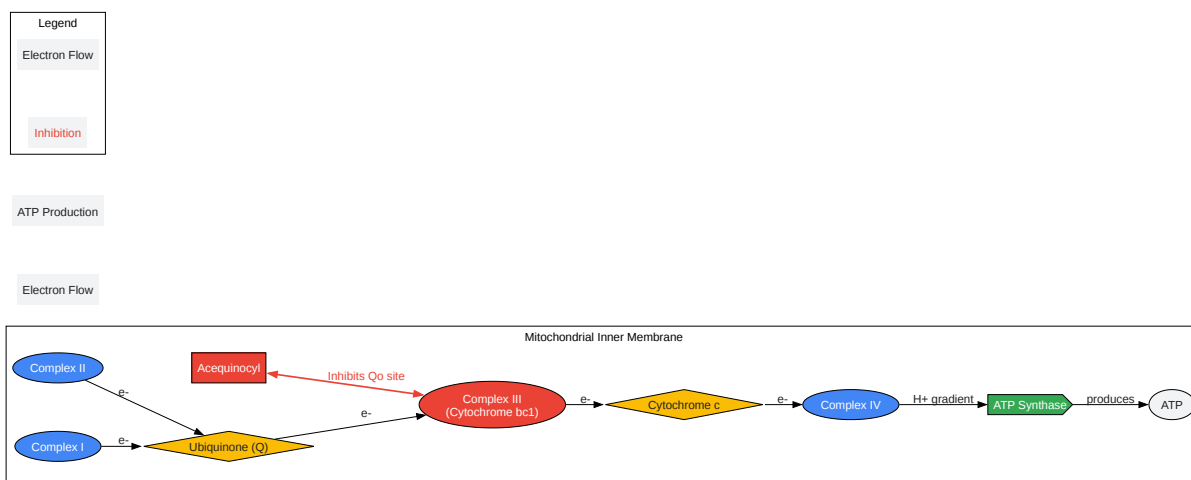
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Acequinocyl** application rates for ornamental plants, methods for evaluating its efficacy against key mite pests, and protocols for assessing phytotoxicity. The information is compiled from regulatory documents and established experimental guidelines.

Acequinocyl: Mode of Action

Acequinocyl is a quinoline miticide that functions as a potent inhibitor of the mitochondrial electron transport chain. Specifically, it binds to the Qo center of Complex III (cytochrome bc1 complex), effectively blocking the transfer of electrons. This disruption of cellular respiration leads to a rapid cessation of ATP synthesis in the target mite, resulting in paralysis and death. **Acequinocyl** is effective against all life stages of mites, including eggs, larvae, nymphs, and adults.^[1]

Below is a diagram illustrating the signaling pathway of **Acequinocyl**'s mode of action.



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Acequinocyl's inhibition of the mitochondrial electron transport chain.

Application Rates for Ornamental Plants

The following tables summarize recommended application rates for **Acequinocyl** on ornamental plants, primarily for the control of Two-spotted spider mites (*Tetranychus urticae*) and Spruce spider mites. These rates are based on product labels for formulations containing 15% **Acequinocyl** (e.g., Shuttle 15 SC Miticide, Kanemite 15 SC Miticide).

Table 1: Recommended Application Rates of 15% **Acequinocyl** Formulation

Crop	Target Pest	Application Rate (Product/500 L water)	Application Rate (g a.i./L)
Greenhouse and field-grown ornamentals (excluding roses)	Two-spotted spider mite, Spruce spider mite	0.21–0.46 L	0.07–0.15 g
Greenhouse and field-grown roses (excluding miniature roses)	Two-spotted spider mite	0.21 L	0.07 g

Note: It is crucial to consult the specific product label for detailed instructions, as formulations and recommendations may vary.

Experimental Protocols

Protocol for Efficacy Evaluation against Two-Spotted Spider Mite (*Tetranychus urticae*) on Roses

This protocol outlines a method for assessing the efficacy of **Acequinocyl** for the control of *T. urticae* on greenhouse-grown roses.

1. Plant Material and Culture:

- Use a uniform cultivar of rose (e.g., Rosa 'Samourai') known to be susceptible to spider mites.
- Plants should be well-established in pots with a standardized growing medium.

- Maintain plants under controlled greenhouse conditions (e.g., 25±2°C, 60±10% RH, 16:8 h L:D photoperiod).

2. Mite Rearing and Infestation:

- Maintain a healthy culture of *T. urticae* on a suitable host, such as bean plants (*Phaseolus vulgaris*).
- Infest experimental rose plants by placing infested bean leaves onto the rose foliage.
- Allow the mite population to establish on the roses for approximately one week before treatment application, ensuring a uniform infestation level across all plants.

3. Experimental Design and Treatments:

- Employ a randomized complete block design with a minimum of four blocks (replicates).
- Each block should contain one plant for each treatment.
- Treatments should include:
 - An untreated control (sprayed with water only).
 - A positive control with a known effective miticide.
 - At least two concentrations of **Acequinocyl** (e.g., the low and high recommended rates).

4. Treatment Application:

- Apply treatments as a foliar spray to the point of runoff, ensuring thorough coverage of both upper and lower leaf surfaces.
- Use a handheld sprayer with a consistent pressure and nozzle type.
- Isolate plants during and immediately after spraying to prevent cross-contamination.

5. Data Collection:

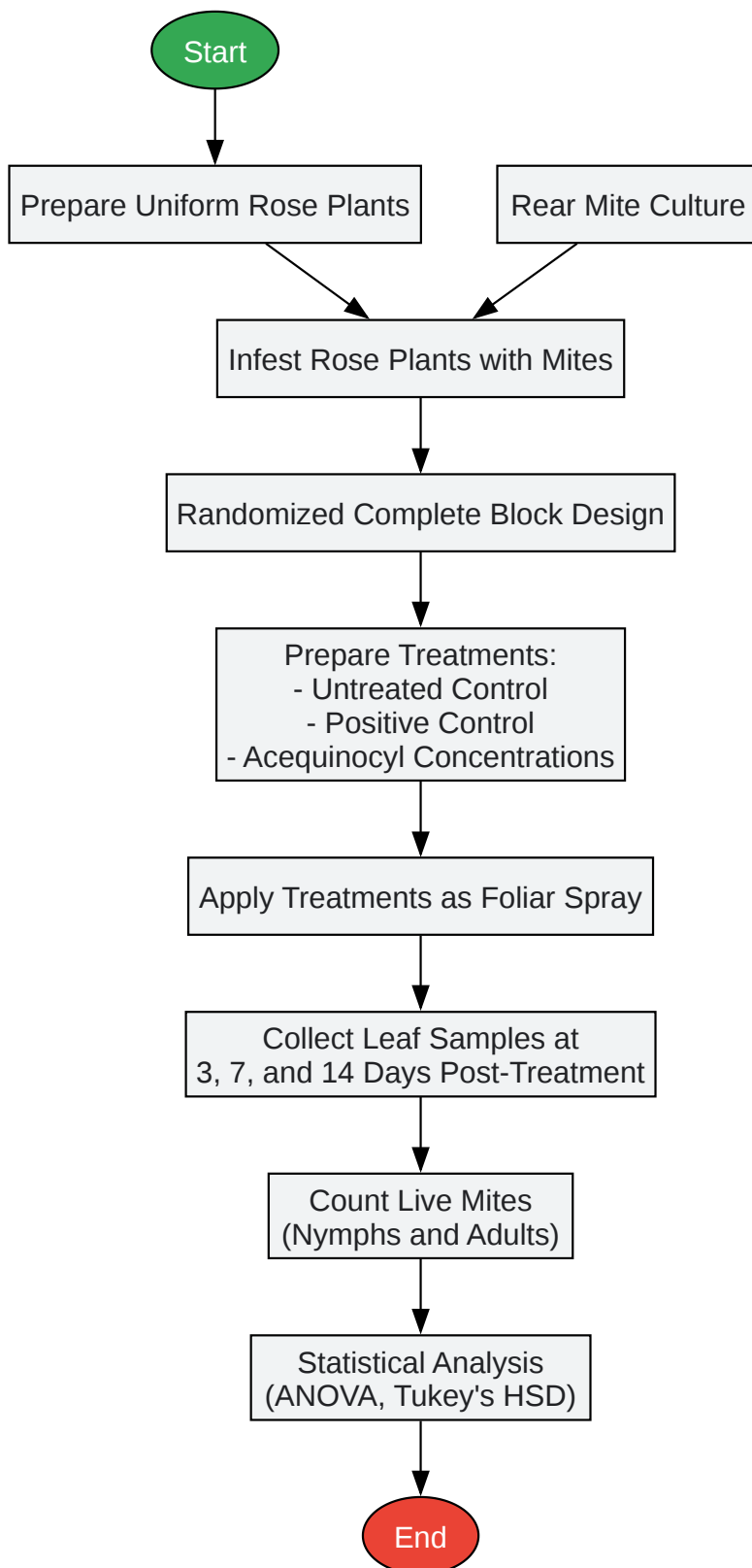
- At 3, 7, and 14 days after treatment, collect a predetermined number of leaves (e.g., three medial leaflets per plant).
- Using a stereomicroscope, count the number of live motile mites (nymphs and adults) on each leaflet.
- Calculate the mean number of mites per leaflet for each plant.

6. Data Analysis:

- Analyze the data using an appropriate statistical method, such as Analysis of Variance (ANOVA), followed by a means separation test (e.g., Tukey's HSD) to determine significant

differences between treatments.

Below is a diagram illustrating the experimental workflow for efficacy evaluation.



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Workflow for evaluating the efficacy of **Acequinocyl** against spider mites.

Protocol for Phytotoxicity Assessment on Ornamental Plants

This protocol provides a standardized method for evaluating the potential phytotoxicity of **Acequinocyl** on ornamental plants, with a focus on sensitive species such as Impatiens walleriana and miniature roses.

1. Plant Material:

- Select healthy, uniform, and actively growing plants of the target ornamental species.
- Include known sensitive species/varieties if available (e.g., Impatiens, miniature roses).

2. Experimental Design and Treatments:

- Use a completely randomized design with a minimum of 10 plants per treatment.
- Treatments should include:
 - An untreated control (sprayed with water only).
 - The proposed application rate of **Acequinocyl**.
 - A 2x or higher multiple of the proposed rate to assess the margin of safety.

3. Application:

- Apply treatments as a foliar spray to the point of runoff.
- Ensure consistent application across all plants within a treatment group.
- Make applications during the morning when temperatures are cooler and humidity is lower to minimize the risk of phytotoxicity exacerbated by environmental conditions.

4. Evaluation:

- Visually assess plants for signs of phytotoxicity at 1, 3, 7, and 14 days after treatment.
- Use a rating scale to quantify any observed damage. A common scale is 0 to 10, where 0 represents no phytotoxicity and 10 represents complete plant death.
- Record specific symptoms of phytotoxicity, including:
 - Chlorosis: Yellowing of leaf tissue.
 - Necrosis: Browning or death of tissue, often at leaf margins or tips.

- Stunting: Reduced plant growth compared to the untreated control.
- Deformation: Leaf curling, cupping, or other abnormal growth.
- Flower damage: Discoloration, spotting, or abortion of flowers.
- Measure plant height and width at the beginning and end of the experiment to quantitatively assess any growth effects.

5. Data Analysis:

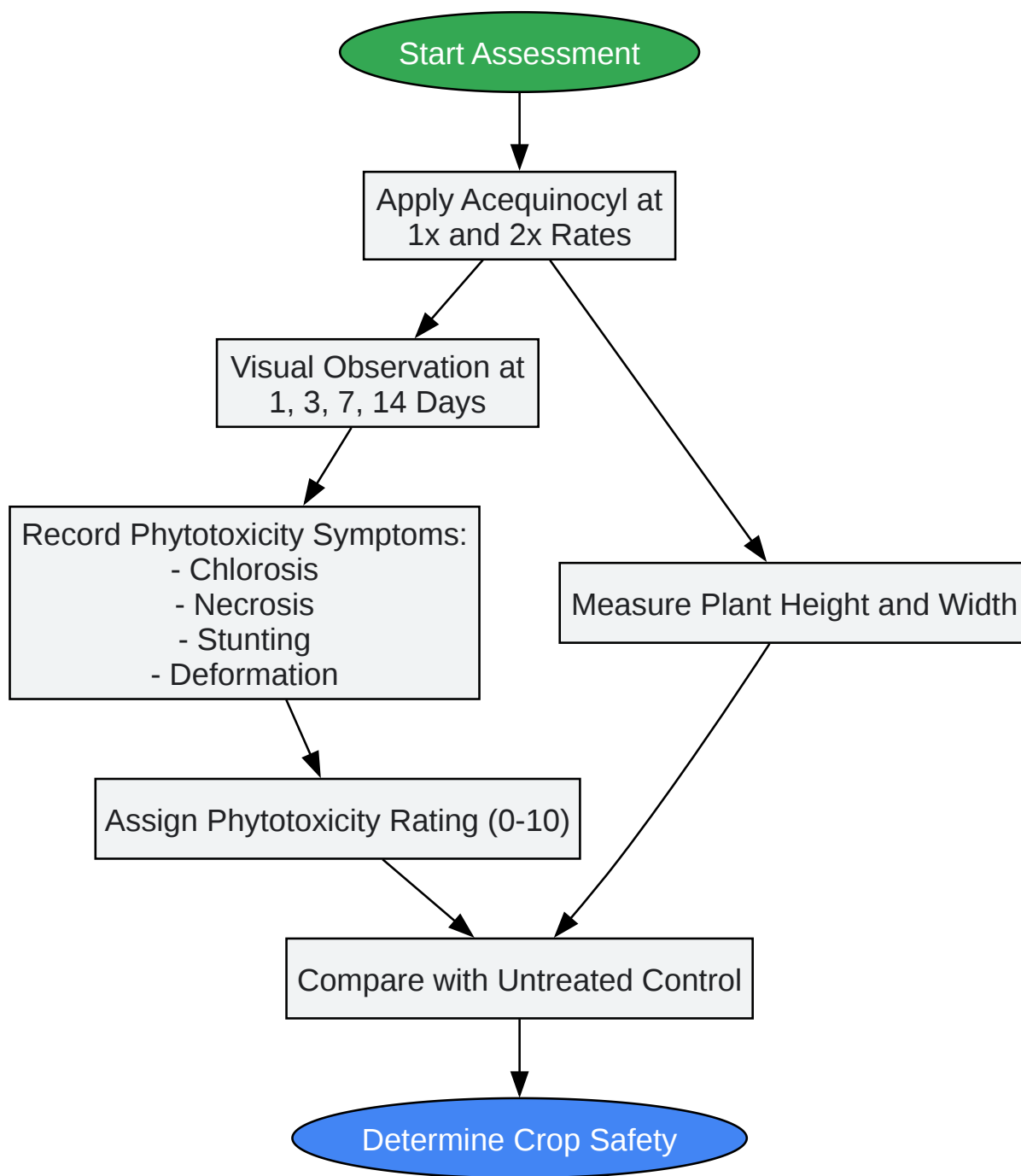
- Analyze phytotoxicity ratings and growth data using appropriate statistical methods to determine if there are significant differences between the treatments and the untreated control.

Table 2: Phytotoxicity Rating Scale

Rating	Description
0	No visible injury
1	Slight discoloration or stunting
2	Minor leaf spotting or marginal necrosis
3	Moderate stunting or discoloration
4	Significant leaf necrosis or deformation
5	Severe stunting and necrosis
6-9	Increasing severity of damage
10	Plant death

This scale can be adapted based on the specific plant species and expected symptoms.

Below is a diagram illustrating the logical relationship in phytotoxicity assessment.



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Logical flow for assessing **Acequinocyl** phytotoxicity on ornamental plants.

Known Phytotoxicity

Studies have indicated that some ornamental plants are sensitive to **Acequinocyl** applications. Notably, phytotoxicity has been observed on:

- Impatiens (Impatiens walleriana)
- Miniature Roses (Rosa spp.)

It is strongly recommended to conduct a small-scale trial on a few plants of a specific cultivar before making a large-scale application, especially on plants not explicitly listed on the product label.

Conclusion

Acequinocyl is an effective miticide for the control of key spider mite species on a range of ornamental plants. Adherence to recommended application rates is crucial to maximize efficacy and minimize the risk of phytotoxicity. The experimental protocols provided offer a framework for researchers to conduct robust evaluations of **Acequinocyl**'s performance and crop safety on specific ornamental species and cultivars. Always consult the product label for the most current and detailed application instructions.

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References

- 1. researchgate.net [researchgate.net]
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